

# An In-depth Technical Guide to the Physical Properties of Isopentyl Decanoate

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## Compound of Interest

Compound Name: *Isoamyl decanoate*

Cat. No.: *B1672213*

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## Introduction

Isopentyl decanoate, also known as **isoamyl decanoate**, is an ester with the chemical formula  $C_{15}H_{30}O_2$ .<sup>[1]</sup> It is recognized for its characteristic fruity and waxy aroma, leading to its use in the flavor and fragrance industries.<sup>[2][3]</sup> Beyond its sensory characteristics, a thorough understanding of its physical properties is essential for its application in research, particularly in fields such as drug development where it may be considered as a non-polar solvent or excipient. This technical guide provides a comprehensive overview of the core physical properties of isopentyl decanoate, complete with detailed experimental protocols for their determination and a generalized experimental workflow.

## Core Physical Properties

A summary of the key physical properties of isopentyl decanoate is presented below. These values have been compiled from various sources and represent a range of reported data.

Physical Property	Value	Conditions
Molecular Weight	242.40 g/mol	
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	281.3 ± 8.0 °C	@ 760 mmHg[2]
	286.00 to 287.00 °C	@ 760.00 mm Hg
	124.00 °C	@ 3.00 mm Hg
Melting Point	Not available	
Density / Specific Gravity	0.85600 to 0.86600	@ 25.00 °C
	0.865 ± 0.06 g/cm <sup>3</sup>	
	0.86 g/mL	
Refractive Index	1.42900 to 1.43600	@ 20.00 °C
	1.43	
Solubility	Soluble in alcohol and DMSO.	
	Water: 0.134 mg/L (estimated)	@ 25 °C
	Insoluble in water.	
Vapor Pressure	0.004000 mmHg (estimated)	@ 25.00 °C
Vapor Density	8.3 (Air = 1)	
Flash Point	> 100.00 °C (> 212.00 °F) TCC	

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid esters like isopentyl decanoate.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small sample volumes, the capillary method is a suitable technique.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of isopentyl decanoate
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of isopentyl decanoate (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped within a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil), ensuring the heat is distributed evenly.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.

- The boiling point is recorded as the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

## Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. A pycnometer (or specific gravity bottle) is used for precise measurement of liquid density.

Apparatus:

- Pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance
- Thermometer
- Water bath
- Sample of isopentyl decanoate
- Distilled water

Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance ( $m_{\text{empty}}$ ).
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25°C). The volume is adjusted to the mark, and the outside is dried thoroughly. The pycnometer filled with water is then weighed ( $m_{\text{water}}$ ).
- The pycnometer is emptied, dried completely, and then filled with isopentyl decanoate.
- The same procedure of thermal equilibration in the water bath is followed. The volume is adjusted, the exterior is dried, and the pycnometer filled with the sample is weighed ( $m_{\text{sample}}$ ).

- The density of water at the experimental temperature ( $\rho_{\text{water}}$ ) is obtained from reference tables.
- The density of the isopentyl decanoate ( $\rho_{\text{sample}}$ ) is calculated using the following formula:  
$$\rho_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \rho_{\text{water}}$$

## Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and can be used to identify a substance and assess its purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Sample of isopentyl decanoate
- Lens cleaning tissue and a suitable solvent (e.g., ethanol or acetone)

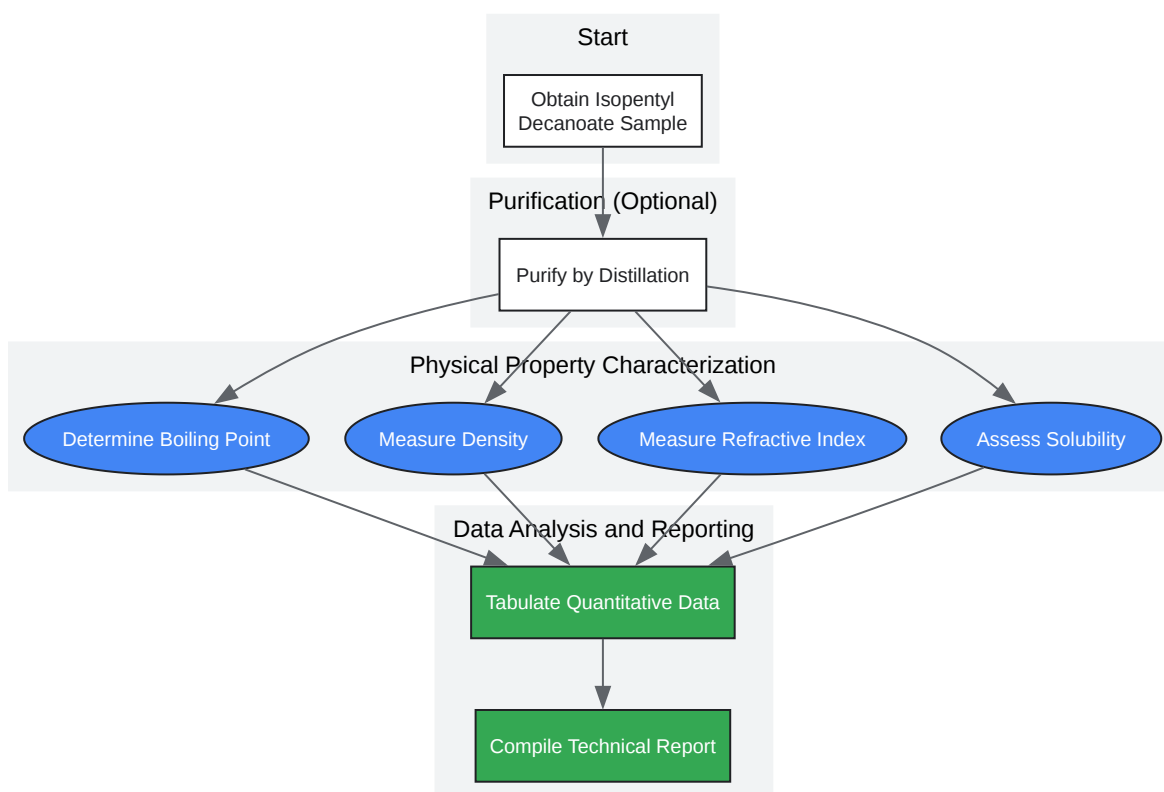
Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a suitable solvent and allowed to dry.
- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- A few drops of the isopentyl decanoate sample are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.

- The instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read from the instrument's scale.
- The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a liquid chemical compound like isopentyl decanoate.



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A generalized workflow for the physical characterization of isopentyl decanoate.

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## References

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